

NTRC 0066-0 solubility in DMSO and other solvents

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Application Notes and Protocols for NTRC 0066-0

For Researchers, Scientists, and Drug Development Professionals

Abstract

NTRC 0066-0 is a potent and selective inhibitor of Threonine Tyrosine Kinase (TTK), a critical regulator of the spindle assembly checkpoint during mitosis.[1][2][3] Its role in cell cycle control makes it a compound of significant interest in cancer research.[1][2] These application notes provide detailed information on the solubility of **NTRC 0066-0** in Dimethyl Sulfoxide (DMSO) and other common laboratory solvents, along with protocols for its handling and use in experimental settings.

Solubility of NTRC 0066-0

The solubility of a compound is a critical factor for in vitro and in vivo studies. Below is a summary of the known solubility of **NTRC 0066-0**.

Quantitative Solubility Data



Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	20.83[1]	36.82[1]	Requires sonication and warming to 60°C for complete dissolution. Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility. [1]
Other Organic Solvents	Data not publicly available	Data not publicly available	Qualitatively described as "soluble in organic solvents". [4]
Water	Data not publicly available	Data not publicly available	Described as having "limited solubility in water".[4]

General Solubility Observations

NTRC 0066-0 is a lipophilic molecule, which is consistent with its good solubility in DMSO and other organic solvents, and limited solubility in aqueous solutions. For most in vitro cell-based assays, a concentrated stock solution in DMSO is prepared and subsequently diluted in an aqueous culture medium. It is crucial to ensure that the final concentration of DMSO in the assay is low (typically <0.5%) to avoid solvent-induced artifacts.

Experimental Protocols Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of NTRC 0066-0 in DMSO.



Materials:

- NTRC 0066-0 (Molecular Weight: 565.71 g/mol)
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Water bath sonicator
- Heater block or water bath capable of maintaining 60°C
- Sterile, amber microcentrifuge tubes

Procedure:

- Weighing the Compound: Accurately weigh out the desired amount of NTRC 0066-0 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.66 mg of NTRC 0066-0.
- Adding Solvent: Add the calculated volume of fresh, anhydrous DMSO to the vial containing the NTRC 0066-0 powder.
- Initial Dissolution: Tightly cap the vial and vortex vigorously for 1-2 minutes to initiate dissolution.
- Sonication and Heating: To ensure complete dissolution, place the vial in a water bath sonicator for 10-15 minutes. Following sonication, heat the solution to 60°C for 10 minutes.
 [1] Periodically vortex the solution during this process.
- Visual Inspection: After the dissolution procedure, visually inspect the solution to ensure that no particulate matter is present. The solution should be clear.
- Aliquoting and Storage: Once fully dissolved, allow the solution to cool to room temperature.
 Aliquot the stock solution into single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles and protect from light.



 Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

General Protocol for Determining Kinetic Solubility in Aqueous Buffers

This protocol provides a general method for assessing the kinetic solubility of **NTRC 0066-0** in a relevant aqueous buffer (e.g., Phosphate Buffered Saline, PBS) for in vitro assays.

Materials:

- NTRC 0066-0 stock solution in DMSO (e.g., 10 mM)
- Aqueous buffer of choice (e.g., PBS, pH 7.4)
- 96-well clear-bottom plate
- Multichannel pipette
- Plate reader capable of measuring absorbance (turbidity)

Procedure:

- Prepare Serial Dilutions: Prepare a series of dilutions of the NTRC 0066-0 stock solution in DMSO. For example, a 2-fold serial dilution from 10 mM down to 0.156 mM.
- Dispense Aqueous Buffer: Add a fixed volume of the aqueous buffer to the wells of the 96well plate (e.g., 198 μL).
- Add Compound Dilutions: Transfer a small volume (e.g., 2 μL) of each DMSO dilution of NTRC 0066-0 to the corresponding wells containing the aqueous buffer. This will result in a final DMSO concentration of 1%.
- Include Controls: Prepare control wells containing the aqueous buffer with the same final concentration of DMSO but without the compound.
- Equilibration: Seal the plate and incubate at room temperature for 1-2 hours to allow the solution to equilibrate.

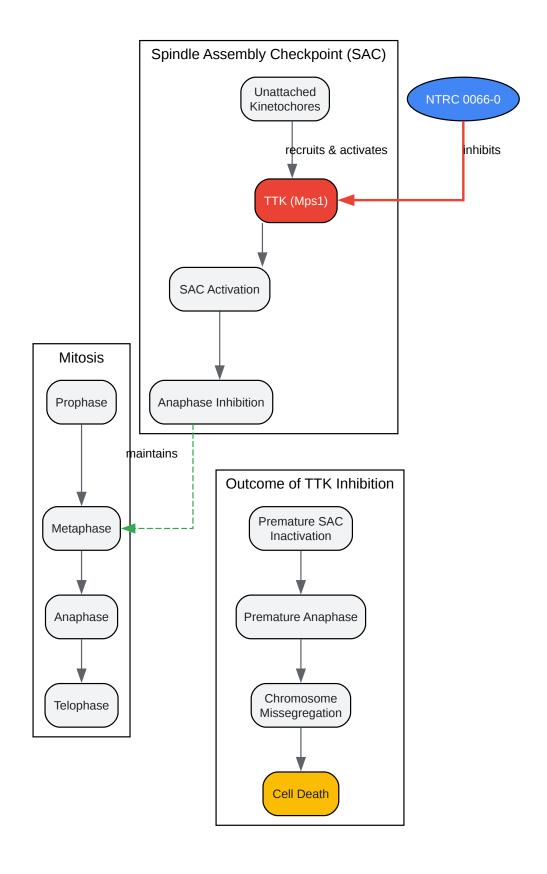


- Measure Turbidity: Measure the absorbance of each well at a wavelength where the compound does not absorb (e.g., 620 nm) to assess turbidity.
- Determine Kinetic Solubility: The kinetic solubility is defined as the highest concentration of the compound that does not result in a significant increase in turbidity compared to the DMSO-only control wells.

Signaling Pathway and Experimental Workflow NTRC 0066-0 Mechanism of Action

NTRC 0066-0 is a selective inhibitor of Threonine Tyrosine Kinase (TTK), also known as Monopolar Spindle 1 (Mps1). TTK is a key component of the spindle assembly checkpoint (SAC), a crucial cellular mechanism that ensures the proper segregation of chromosomes during mitosis. By inhibiting TTK, **NTRC 0066-0** disrupts the SAC, leading to premature anaphase entry, chromosome missegregation, and ultimately, cell death in rapidly dividing cancer cells.





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Caption: Mechanism of action of NTRC 0066-0.



Experimental Workflow for Solubility Determination

The following diagram illustrates a typical workflow for determining the solubility of a small molecule inhibitor like **NTRC 0066-0**.



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Caption: Workflow for kinetic solubility determination.

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